Methyl 3-formyl-4-hydroxybenzoate solubility

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 3-formyl-4-hydroxybenzoate*
CAS No.:	*24589-99-9*
Cat. No.:	*B157316*

Get Quote

An In-depth Technical Guide to the Solubility of **Methyl 3-Formyl-4-hydroxybenzoate**

For professionals in research, science, and drug development, understanding the solubility of a compound is a critical first step in its potential application. This guide provides a comprehensive overview of the solubility of **methyl 3-formyl-4-hydroxybenzoate**, a versatile organic compound with applications as a synthetic intermediate. Due to the limited availability of specific quantitative data for this compound, this guide also incorporates data from the structurally similar and well-studied compound, methyl 4-hydroxybenzoate (methylparaben), to provide a comparative context for its solubility profile.

Physicochemical Properties

Methyl 3-formyl-4-hydroxybenzoate

- Molecular Formula: $C_9H_8O_4$
- Molecular Weight: 180.16 g/mol
- Appearance: White to light yellow powder or crystals.

© 2026 BenchChem. All rights reserved.

- Melting Point: 81.0 to 85.0 °C

Solubility Data

Quantitative solubility data for **methyl 3-formyl-4-hydroxybenzoate** is not readily available in published literature. However, qualitative descriptions consistently indicate its solubility in various organic solvents and its insolubility in water. To provide a quantitative perspective, the solubility of the related compound, methyl 4-hydroxybenzoate, is presented below.

Table 1: Qualitative Solubility of **Methyl 3-formyl-4-hydroxybenzoate**

Solvent	Solubility
Water	Insoluble
Methanol	Soluble
Ethanol	Soluble
Dichloromethane	Soluble

Table 2: Quantitative Solubility of Methyl 4-hydroxybenzoate (CAS: 99-76-3)

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	25	0.25
Water	80	2.0
Ethanol	25	40
Propylene Glycol	25	25
Acetone	-	Freely Soluble
Ether	-	Freely Soluble

Data for methyl 4-hydroxybenzoate is provided as a reference due to structural similarity.

Experimental Protocol for Solubility Determination

© 2026 BenchChem. All rights reserved.

The following is a generalized experimental protocol for determining the solubility of a solid organic compound like **methyl 3-formyl-4-hydroxybenzoate** in a given solvent. The most common and robust method is the Shake-Flask Method.[1]

Objective: To determine the equilibrium solubility of **methyl 3-formyl-4-hydroxybenzoate** in a specific solvent at a controlled temperature.

Materials:

- **Methyl 3-formyl-4-hydroxybenzoate**
- Solvent of interest (e.g., ethanol, water)
- Analytical balance
- Thermostatically controlled shaker bath or incubator
- Screw-capped vials or flasks
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **methyl 3-formyl-4-hydroxybenzoate** to a known volume of the solvent in a screw-capped vial. The presence of undissolved solid is essential to ensure that equilibrium is reached from a state of saturation.
- Equilibration: Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.

© 2026 BenchChem. All rights reserved.

- Phase Separation: Once equilibrium is achieved, allow the vials to stand undisturbed at the experimental temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.

- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved microparticles. The filtration step should be performed quickly to avoid temperature fluctuations that could affect solubility.

- Dilution: Accurately dilute the filtered sample with a known volume of the solvent to bring the concentration within the linear range of the analytical method.

- Quantification: Analyze the concentration of **methyl 3-formyl-4-hydroxybenzoate** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.

  - HPLC Method: An isocratic elution with a suitable mobile phase on a C18 column is a common approach. Detection is typically performed using a UV detector at the wavelength of maximum absorbance for the compound.

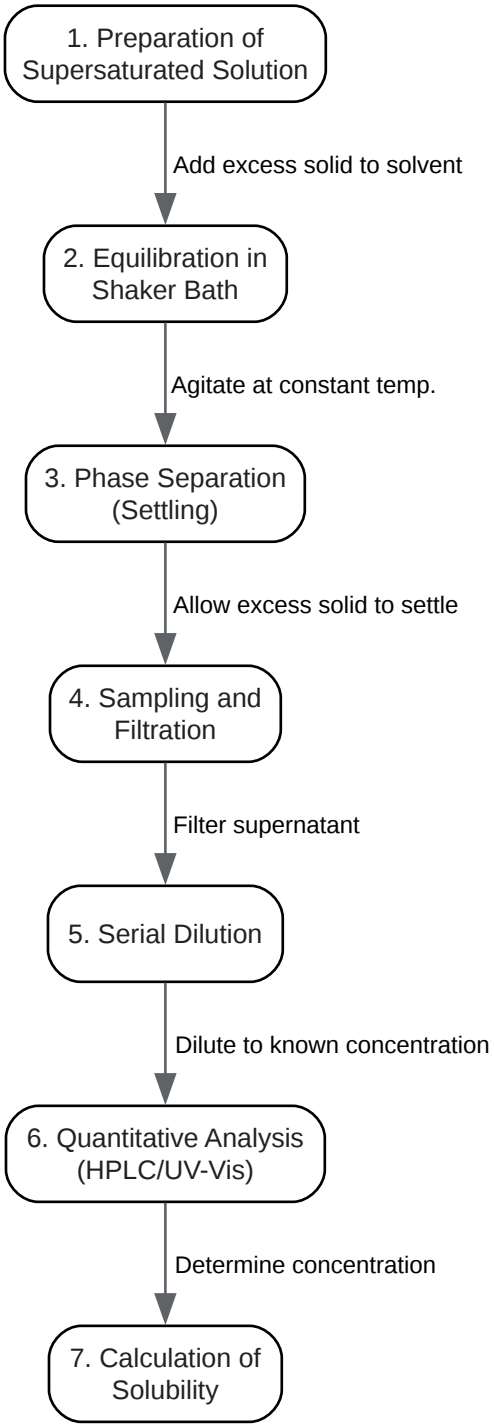
  - UV-Vis Spectrophotometry: A calibration curve of absorbance versus concentration must be prepared using standard solutions of known concentrations.

- Calculation: Calculate the solubility of the compound in the solvent using the following formula:

  Solubility (g/L) = (Concentration of diluted sample (g/L)) x (Dilution factor)

Figure 1: Experimental Workflow for Solubility Determination

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: A flowchart of the shake-flask method for solubility determination.

Signaling Pathways and Logical Relationships

© 2026 BenchChem. All rights reserved.

Currently, there is no specific information available in the scientific literature detailing the involvement of **methyl 3-formyl-4-hydroxybenzoate** in any signaling pathways. As a synthetic intermediate, its primary role is in the synthesis of other molecules, which may have biological activity.

Conclusion

While quantitative solubility data for **methyl 3-formyl-4-hydroxybenzoate** remains to be extensively documented, its qualitative solubility in organic solvents and insolubility in water are established. For practical applications, the provided generalized experimental protocol for solubility determination using the shake-flask method offers a robust framework for researchers to ascertain its solubility in various solvent systems. The solubility data of the structurally analogous methyl 4-hydroxybenzoate can serve as a useful, albeit approximate, guide for formulation development and experimental design. Further research is warranted to fully characterize the solubility profile of **methyl 3-formyl-4-hydroxybenzoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [Methyl 3-formyl-4-hydroxybenzoate solubility]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157316/docs#methyl-3-formyl-4-hydroxybenzoate-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.